

Cross-Reactivity of Cephapirin Metabolites in Antibiotic Residue Screening Tests: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephapirin

Cat. No.: B1668819

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The presence of antibiotic residues in food products, particularly milk, is a significant public health concern. Regulatory bodies worldwide have established maximum residue limits (MRLs) for these substances to ensure consumer safety. **Cephapirin**, a first-generation cephalosporin antibiotic, is commonly used in veterinary medicine, particularly for the treatment of mastitis in dairy cattle. Following administration, **cephapirin** is metabolized into various compounds, with **desacetylcephapirin** being the major and microbiologically active metabolite.^[1] The persistence of both the parent drug and its active metabolites in milk necessitates reliable screening methods to prevent their entry into the food supply.

This guide provides a comparative analysis of the cross-reactivity of **cephapirin** and its primary metabolite, **desacetylcephapirin**, in three common antibiotic residue screening tests used in the dairy industry: the IDEXX SNAP® Beta-Lactam ST Test, the Charm Blue Yellow II Test, and the Delvotest® SP NT. Understanding the performance of these tests in detecting both the parent compound and its metabolites is crucial for accurate residue monitoring and ensuring food safety.

Comparative Analysis of Detection Capabilities

The ability of an antibiotic residue screening test to detect both the parent drug and its active metabolites is critical for a comprehensive food safety monitoring program. The following table

summarizes the available data on the detection limits of **cephapirin** and its major metabolite, **desacetylcephapirin**, in three widely used screening tests.

Test Name	Analyte	Detection Limit (ppb)	MRL (Bovine Milk, EU)
IDEXX SNAP® Beta-Lactam ST Test	Cephapirin	25	60
Desacetylcephapirin	70	60 (as sum of cephapirin and desacetylcephapirin)	
Charm Blue Yellow II Test	Cephapirin	4 - 6	60
Desacetylcephapirin	Data not publicly available	60 (as sum of cephapirin and desacetylcephapirin)	
Delvotest® SP NT	Cephapirin	~20 (CCβ*)	60
Desacetylcephapirin	Data not publicly available	60 (as sum of cephapirin and desacetylcephapirin)	

*CCβ (Detection Capability Beta) is the lowest concentration at which the substance can be detected with a 95% probability.

Note: While specific quantitative data for **desacetylcephapirin** is not readily available for the Charm Blue Yellow II and Delvotest® SP NT tests, documentation for the Charm test indicates that the concentrations listed are for the total parent and metabolites, suggesting reactivity.^[2] Similarly, a validation report for the Delvotest® T, a related assay, lists **desacetylcephapirin** as a compound that should be detectable.^[3]

Experimental Methodologies

The three screening tests evaluated in this guide employ different analytical principles to detect the presence of antibiotic residues.

IDEXX SNAP® Beta-Lactam ST Test

The SNAP® Beta-Lactam ST Test is an enzyme-linked receptor-binding assay. In this lateral flow test, the sample is mixed with a conjugate containing a beta-lactam-specific receptor. The mixture flows through a matrix, and if beta-lactam residues are present, they will bind to the receptor, preventing the conjugate from binding to a specific line on the test strip. The intensity of the color development is inversely proportional to the concentration of beta-lactam residues in the sample.

Charm Blue Yellow II Test

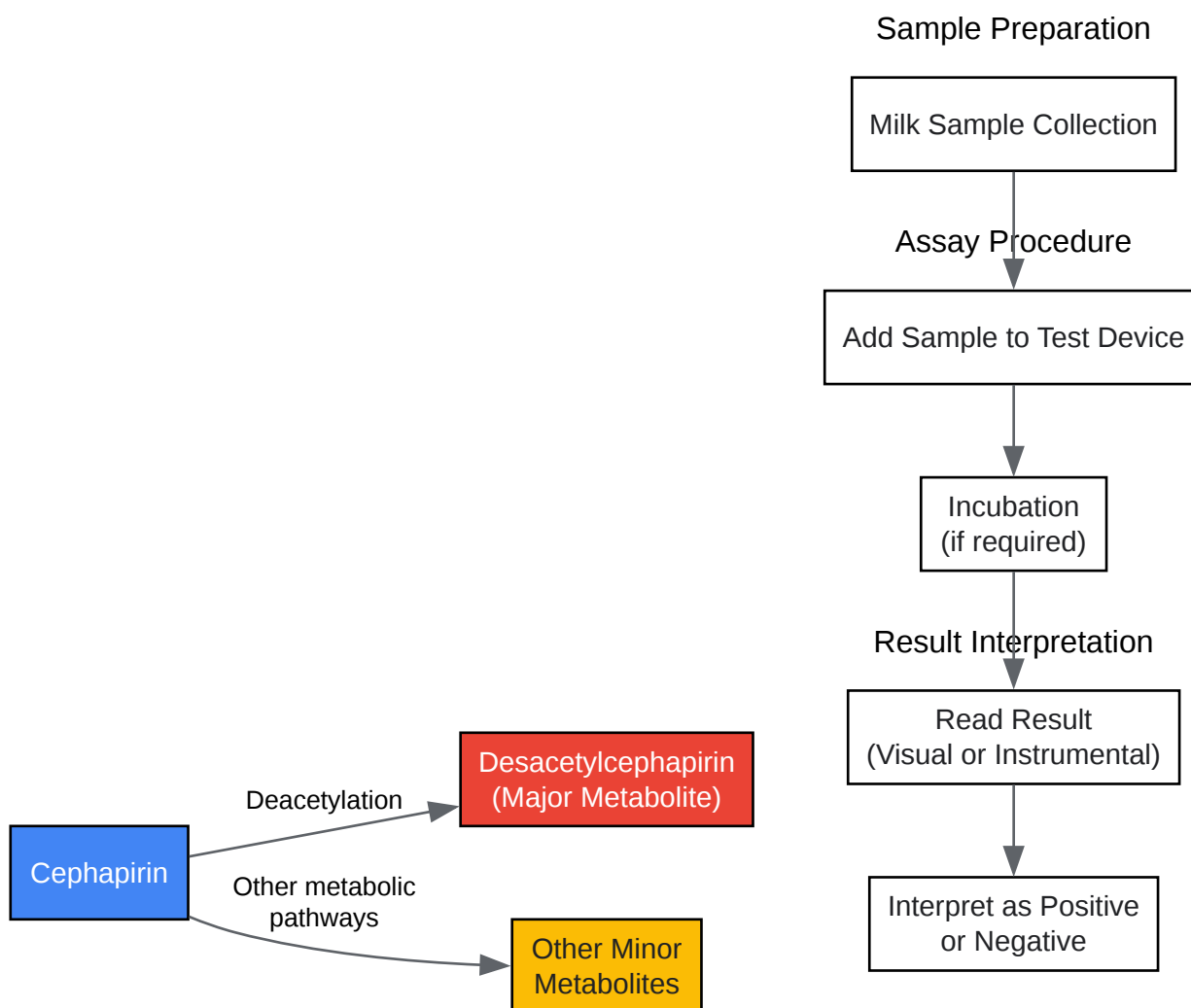
The Charm Blue Yellow II Test is a microbial inhibition assay.^{[2][4][5][6]} It utilizes spores of *Geobacillus stearothermophilus* suspended in an agar medium with a pH indicator. When a milk sample free of antibiotics is added, the bacteria germinate and grow, producing acid that causes the pH indicator to change color from blue to yellow. If antibiotic residues are present at or above the detection limit, bacterial growth is inhibited, and the medium remains blue.^[4]

Delvotest® SP NT

Similar to the Charm test, the Delvotest® SP NT is also a microbial inhibition assay based on the growth of *Geobacillus stearothermophilus*.^[7] The test contains spores of the bacteria in a solid agar medium with a pH indicator. When a milk sample is added and incubated, the presence of inhibitory substances like antibiotics prevents or retards the growth of the bacteria, thus inhibiting the color change of the indicator from purple to yellow.^[7]

Visualization of Key Processes

To better illustrate the concepts discussed, the following diagrams, generated using the Graphviz (DOT language), depict the metabolic pathway of **cephapirin** and a generalized workflow for antibiotic residue screening.



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References

- 1. Conversion of cephapirin to desacetylcephapirin in milk and tissues of treated animals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. charm.com [charm.com]

- 3. scicom.favv-afsca.be [scicom.favv-afsca.be]
- 4. Charm Blue Yellow II Test - Charm Sciences [charm.com]
- 5. Welcome to Pamascience [pamascience.com]
- 6. Charm Blue Yellow II Test [hadiatrading.com]
- 7. delvotest.com.au [delvotest.com.au]
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